

In-depth Technical Guide: 1-Benzyl-5-oxopyrrolidine-3-carboxamide

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Compound of Interest

Compound Name: 1-Benzyl-5-oxopyrrolidine-3-carboxamide

Cat. No.: B1336060

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Review of the Mechanism of Action for **1-Benzyl-5-oxopyrrolidine-3-carboxamide**

Executive Summary

This document provides a detailed overview of the current scientific understanding of the mechanism of action for the compound **1-Benzyl-5-oxopyrrolidine-3-carboxamide**. Despite a thorough review of available scientific literature and chemical databases, specific details regarding its biological targets, associated signaling pathways, and quantitative efficacy remain largely uncharacterized. This guide summarizes the available chemical and structural information and candidly addresses the significant gaps in the biological and pharmacological data.

Chemical Identity and Properties

1-Benzyl-5-oxopyrrolidine-3-carboxamide is a synthetic organic compound belonging to the pyrrolidinone class. The core structure consists of a five-membered lactam ring (pyrrolidinone) substituted with a benzyl group at the nitrogen atom (position 1) and a carboxamide group at position 3.

| Property | Value | Source |
|-------------------|---------------------------------|--------|
| CAS Number | 116041-19-1 | |
| Molecular Formula | C12H14N2O2 | |
| Molecular Weight | 218.26 g/mol | |
| Physical Form | Solid | |
| Purity | Typically ≥95% | |
| InChI Key | GXFFGHGZXQWFHG- UHFFFAOYSA-N | |

Known Biological Activity and Mechanism of Action

Detailed information regarding the specific mechanism of action of **1-Benzyl-5-oxopyrrolidine-3-carboxamide** is not extensively documented in publicly available scientific literature. One supplier, Benchchem, mentions a "mechanism associated with several central ... mechanisms of action" and notes "In vitro Cytotoxic Effects"[\[1\]](#). However, the specific central nervous system targets or the nature of the cytotoxic effects are not elaborated upon. Furthermore, the diastereomers of this compound may exhibit distinct biological activities, highlighting the importance of stereochemistry in its potential pharmacological profile[\[1\]](#).

Due to the absence of published research detailing its biological targets, no signaling pathways can be definitively associated with **1-Benzyl-5-oxopyrrolidine-3-carboxamide** at this time.

Experimental Protocols

A comprehensive search for experimental studies involving **1-Benzyl-5-oxopyrrolidine-3-carboxamide** did not yield any detailed experimental protocols. Research articles describing its use in specific assays, animal models, or clinical trials are not currently available.

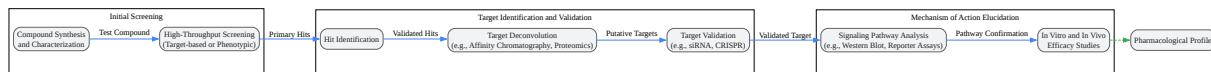
Quantitative Data

There is a notable absence of quantitative data such as IC50 values, Ki values, binding affinities, or efficacy data from preclinical or clinical studies for **1-Benzyl-5-oxopyrrolidine-3-carboxamide** in the public domain.

Logical Relationships and Potential Areas for Investigation

Given the limited direct information, a logical starting point for investigation would be to explore the biological activities of structurally similar compounds. The pyrrolidinone core is a privileged scaffold in medicinal chemistry, appearing in a wide range of biologically active molecules.

Below is a conceptual workflow for initiating the investigation of **1-Benzyl-5-oxopyrrolidine-3-carboxamide**'s mechanism of action.



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Caption: Proposed experimental workflow for elucidating the mechanism of action.

Conclusion and Future Directions

The current body of scientific knowledge on **1-Benzyl-5-oxopyrrolidine-3-carboxamide** is insufficient to provide a detailed technical guide on its mechanism of action. The information available is limited to its chemical identity and very high-level, unsubstantiated claims of biological activity.

Future research should focus on:

- Initial Pharmacological Screening: Broad screening against a panel of common biological targets to identify potential areas of activity.
- Phenotypic Screening: Assessing the compound's effects on various cell lines to uncover potential therapeutic applications, such as the suggested cytotoxic effects.

- Computational Studies: In silico modeling and docking studies based on the compound's structure could predict potential binding targets.

Without foundational research to identify its biological targets, any discussion of its mechanism of action remains speculative. This document serves to highlight the significant knowledge gap and to propose a structured approach for future investigation.

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References

- 1. 1-Benzyl-5-oxopyrrolidine-3-carboxamide | 116041-19-1 | Benchchem [benchchem.com]
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